

# Virosine B: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Virosine B*

Cat. No.: *B15591891*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Virosine B** is a naturally occurring neosecurinane alkaloid isolated from the plant *Flueggea virosa* (also known as *Securinega virosa*). This class of alkaloids is known for its complex polycyclic structure and diverse biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Virosine B**, along with insights into the biological activities of structurally related compounds. Due to the limited specific research on **Virosine B**, this document also outlines potential areas for future investigation, particularly concerning its mechanism of action and therapeutic potential.

## Physicochemical Properties

The physical and chemical properties of **Virosine B** are essential for its handling, formulation, and analysis. The available data, primarily from its initial isolation and characterization, are summarized below.

## General Properties

Property	Value	Source
Chemical Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>3</sub>	PubChem
Molecular Weight	235.28 g/mol	PubChem
IUPAC Name	(1S,2R,8R,15R)-15-hydroxy-13-oxa-7-azatetracyclo[6.5.2.0 <sup>1,10</sup> .0 <sup>2,7</sup> ]pentadec-10-en-12-one	PubChem
CAS Number	1052228-70-2	PubChem
Type of Compound	Neosecurinane Alkaloid	-
Appearance	Amorphous powder	-

## Tabulated Physical and Chemical Data

The following tables summarize the key quantitative data available for **Virosine B**.

Table 1: Physical Properties of **Virosine B**

Property	Value	Experimental Conditions
Melting Point	Data not available	-
Specific Rotation [ $\alpha$ ] <sub>D</sub>	+5.0	c 0.1, CHCl <sub>3</sub>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	General observation

Table 2: Spectroscopic Data for **Virosine B**

<sup>1</sup> H-NMR (CDCl <sub>3</sub> , 400 MHz)	<sup>13</sup> C-NMR (CDCl <sub>3</sub> , 100 MHz)
δ (ppm)	δ (ppm)
4.68 (1H, d, J = 6.4 Hz)	173.9 (C)
4.45 (1H, s)	148.9 (CH)
3.86 (1H, m)	118.8 (CH)
3.42 (1H, m)	81.5 (CH)
3.05 (1H, m)	71.9 (CH)
2.91 (1H, m)	68.9 (CH)
2.45 (1H, m)	54.9 (CH <sub>2</sub> )
2.20-2.05 (2H, m)	52.8 (CH)
1.95-1.75 (3H, m)	48.5 (CH)
1.65-1.45 (3H, m)	34.2 (CH <sub>2</sub> )
-	28.7 (CH <sub>2</sub> )
-	25.9 (CH <sub>2</sub> )
-	24.8 (CH <sub>2</sub> )

Note: Specific peak assignments for all protons and carbons were not fully detailed in the available literature. Further 2D NMR experiments would be required for complete assignment.

Infrared (IR) and Mass Spectrometry (MS) Data:

Detailed experimental IR and MS data for **Virosine B** are not readily available in the current literature. It is anticipated that the IR spectrum would show characteristic absorptions for hydroxyl (-OH), lactone carbonyl (C=O), and amine (C-N) functional groups. Mass spectrometry would be expected to show a molecular ion peak corresponding to its molecular weight.

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Virosine B** have not been published in full. However, based on general procedures for the isolation of alkaloids from *Flueggea virosa*, a likely workflow can be proposed.

## Proposed Isolation Workflow

**Figure 1:** Proposed workflow for the isolation of **Virosine B**.

## Characterization Methodology

The characterization of the isolated **Virosine B** would typically involve the following spectroscopic and analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are crucial for elucidating the chemical structure. 2D-NMR techniques such as COSY, HSQC, and HMBC would be used for unambiguous assignment of all proton and carbon signals.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be used to determine the exact molecular weight and elemental composition. Fragmentation patterns from MS/MS analysis can provide further structural information.
- **Infrared (IR) Spectroscopy:** To identify the presence of key functional groups.
- **Optical Rotation:** A polarimeter would be used to measure the specific rotation, which is a characteristic property of chiral molecules like **Virosine B**.
- **X-ray Crystallography:** If a suitable crystal can be obtained, single-crystal X-ray diffraction would provide the definitive three-dimensional structure and absolute stereochemistry.

## Biological Activity and Mechanism of Action (Inferred)

There is currently no specific research on the biological activity or mechanism of action of **Virosine B**. However, based on the known activities of other Securinega alkaloids, particularly the structurally related compound securinine, some potential biological effects can be inferred.

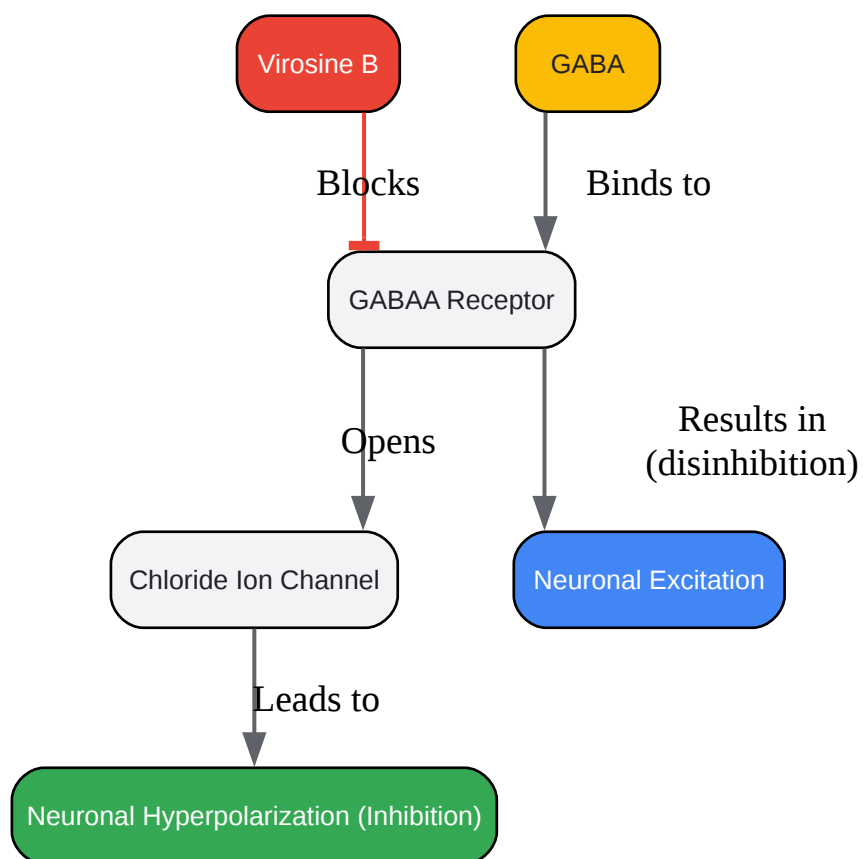
## Potential Mechanisms of Action

Securinega alkaloids are known to interact with the central nervous system and exhibit cytotoxic properties. The following are potential mechanisms that may be relevant for **Virosine B** and warrant further investigation.

- **GABA Receptor Antagonism:** Securinine is a known antagonist of GABA<sub>A</sub> receptors. By blocking the inhibitory effects of GABA, these compounds can lead to neuronal excitation.
- **Anticancer Activity:** Several Securinega alkaloids have demonstrated anticancer activity. The proposed mechanisms include:
  - **Modulation of the PI3K/AKT/mTOR Pathway:** This is a critical signaling pathway involved in cell growth, proliferation, and survival. Inhibition of this pathway can lead to apoptosis in cancer cells.
  - **Inhibition of the STAT3 Pathway:** Signal transducer and activator of transcription 3 (STAT3) is often constitutively active in cancer cells and promotes tumor growth. Inhibition of STAT3 is a promising strategy for cancer therapy.

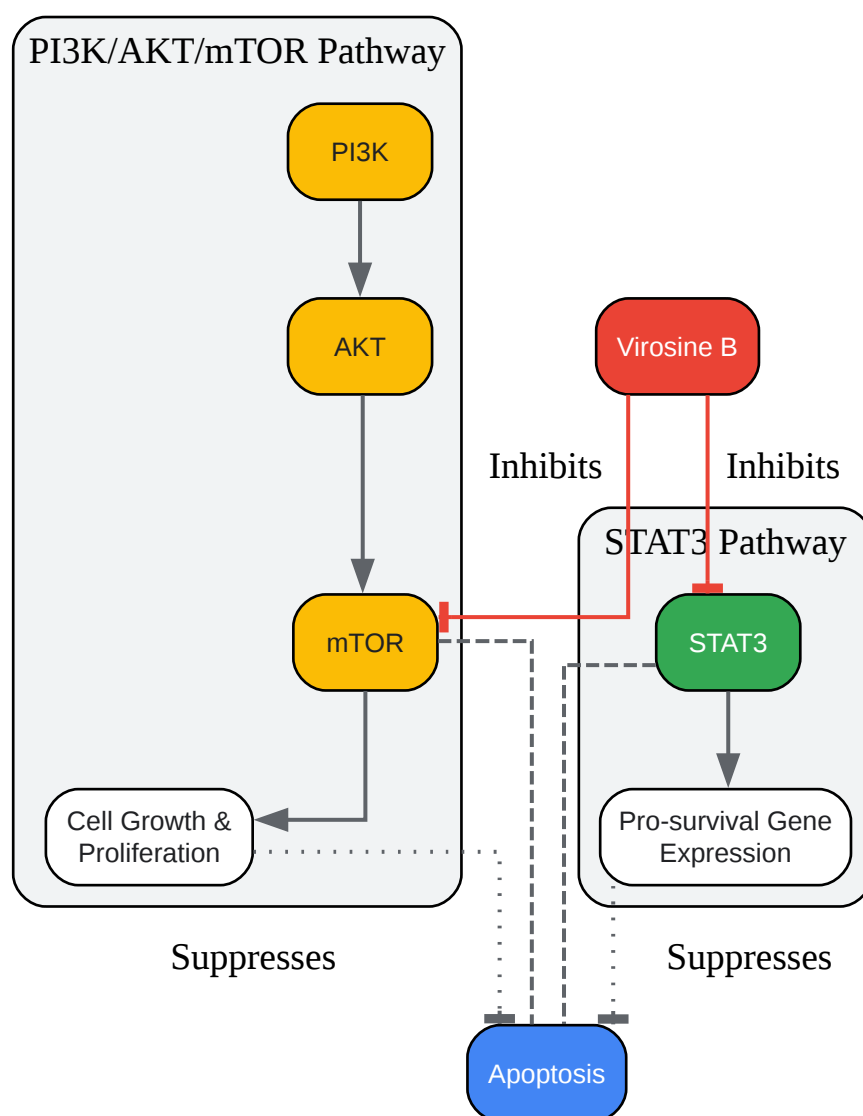
## Proposed Signaling Pathways for Investigation

The following diagrams illustrate the signaling pathways that are likely to be modulated by Securinega alkaloids and should be investigated for **Virosine B**.



[Click to download full resolution via product page](#)

**Figure 2:** Hypothetical mechanism of **Virosine B** as a GABA receptor antagonist.



[Click to download full resolution via product page](#)

**Figure 3:** Potential anticancer mechanisms of **Virosine B** via inhibition of key signaling pathways.

## Future Directions

The study of **Virosine B** is still in its early stages. To fully understand its potential as a pharmacological agent, further research is required in the following areas:

- **Total Synthesis:** The development of a total synthesis route for **Virosine B** would enable the production of larger quantities for biological testing and the generation of analogs for structure-activity relationship (SAR) studies.

- **Biological Screening:** A comprehensive screening of **Virosine B** against a panel of biological targets, including various cancer cell lines and receptor binding assays, is needed to identify its specific biological activities.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, detailed mechanistic studies should be performed to elucidate the precise molecular targets and signaling pathways involved.
- **Pharmacokinetic and Toxicological Profiling:** In vivo studies are necessary to determine the absorption, distribution, metabolism, excretion (ADME), and toxicity profile of **Virosine B**.

## Conclusion

**Virosine B** is a neosecurinane alkaloid with a well-defined chemical structure but largely unexplored biological properties. Based on the activities of related compounds, it holds potential as a modulator of the central nervous system and as an anticancer agent. This technical guide has summarized the current knowledge of its physical and chemical properties and has proposed avenues for future research that could unlock its therapeutic potential. The detailed experimental protocols and signaling pathway diagrams provided herein serve as a foundation for researchers to design and execute further investigations into this intriguing natural product.

- To cite this document: BenchChem. [Virosine B: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591891#physical-and-chemical-properties-of-virosine-b\]](https://www.benchchem.com/product/b15591891#physical-and-chemical-properties-of-virosine-b)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)